

# physicochemical characteristics of 2-Tetradecylbenzenesulfonic acid

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## Compound of Interest

Compound Name: 2-Tetradecylbenzenesulfonic acid

Cat. No.: B12705931

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An in-depth technical guide on the physicochemical characteristics of **2-Tetradecylbenzenesulfonic acid**, designed for researchers, scientists, and drug development professionals.

## Introduction

**2-Tetradecylbenzenesulfonic acid** is an organosulfur compound and a member of the linear alkylbenzene sulfonates (LAS) class of anionic surfactants. Its amphiphilic molecular structure, consisting of a hydrophilic sulfonate head group and a hydrophobic 14-carbon alkyl tail attached to a benzene ring at the second position, imparts surface-active properties. These properties make it and its salts valuable in various industrial and research applications, including as detergents, emulsifiers, and wetting agents. Understanding its core physicochemical characteristics is crucial for optimizing its use in formulation development and for predicting its behavior in complex systems.

## Physicochemical Characteristics

The key physicochemical properties of tetradecylbenzenesulfonic acid are summarized below. Data may refer to different isomers or the general class of tetradecylbenzenesulfonic acids, as specified.

Property	Value	Reference / Note
Molecular Formula	C <sub>20</sub> H <sub>34</sub> O <sub>3</sub> S	[1][2]
Molecular Weight	354.5 g/mol	[1][2]
IUPAC Name	2-Tetradecylbenzenesulfonic acid	Based on structure; related isomers exist[1]
CAS Number	788758-12-3 (for 2-isomer)	[2]
Appearance	Yellow to brown viscous liquid	General characteristic for similar compounds[3]
Melting Point	47 °C	For the 4-tetradecylbenzenesulfonic acid isomer
Acidity (pKa)	~ -6.5	Estimated based on benzenesulfonic acid[4]
Solubility	Soluble in water	[3][5]
Critical Micelle Conc.	Varies with conditions (e.g., temp, salinity)	A key parameter for surfactants[6]

## Detailed Properties

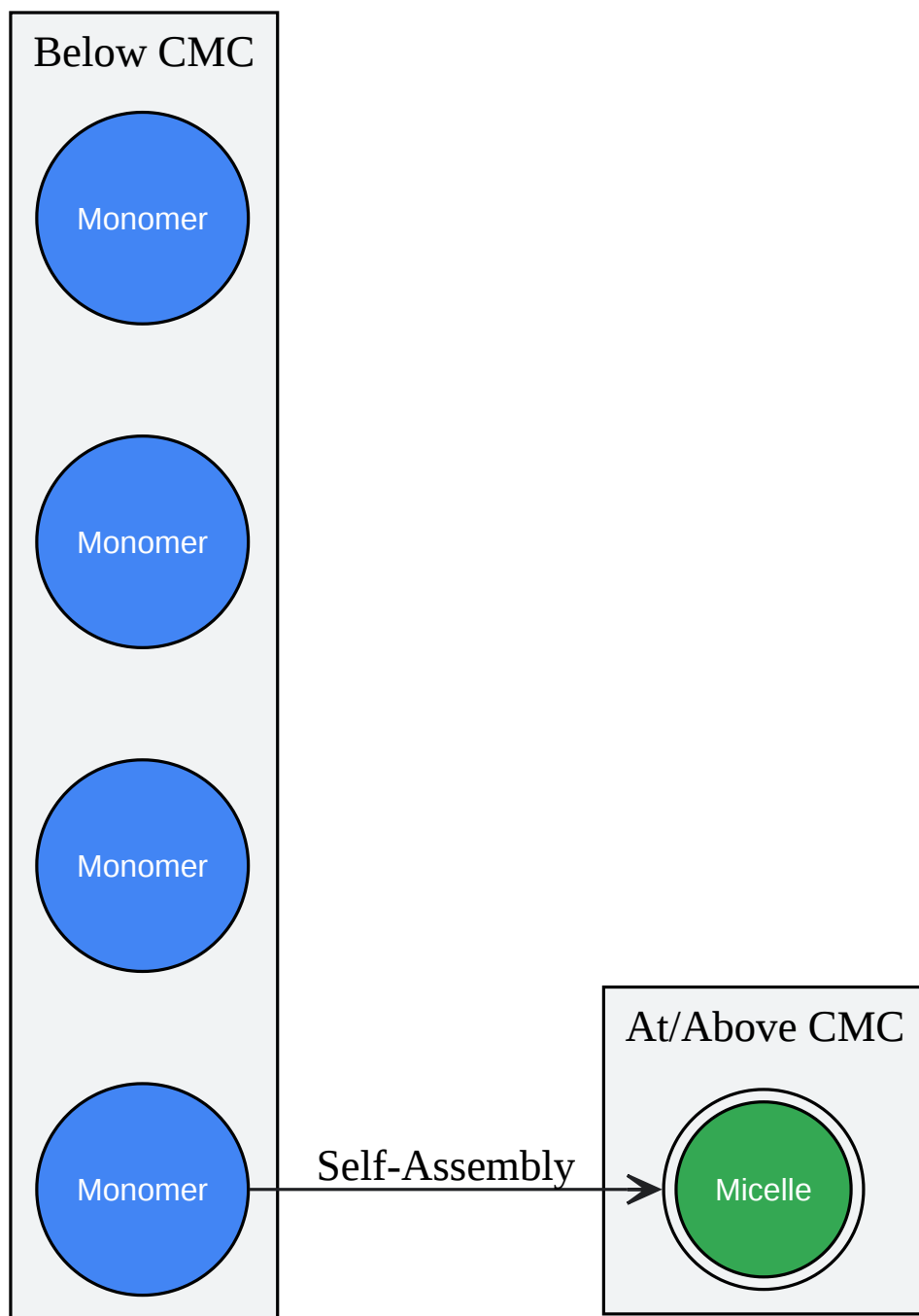
### Acidity and pKa

The sulfonic acid moiety (-SO<sub>3</sub>H) is a strong acid. While an experimental pKa value for **2-tetradecylbenzenesulfonic acid** is not readily available, it is expected to be very low. For comparison, the pKa of the parent compound, benzenesulfonic acid, is reported to be as low as -6.5[4]. This indicates that **2-tetradecylbenzenesulfonic acid** is almost completely dissociated in aqueous solutions, existing as the tetradecylbenzenesulfonate anion.

### Solubility and Micellization

As an amphiphilic molecule, **2-tetradecylbenzenesulfonic acid** exhibits limited solubility as individual molecules (monomers) in water. When its concentration in an aqueous solution reaches a specific threshold known as the Critical Micelle Concentration (CMC), the surfactant

monomers self-assemble into aggregates called micelles[6]. In these structures, the hydrophobic alkyl tails orient towards the core to minimize contact with water, while the hydrophilic sulfonate head groups form the outer surface. This phenomenon is responsible for the detergent and solubilizing properties of the surfactant[7]. The CMC is a critical parameter that depends on temperature, pH, and the presence of electrolytes[6].



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Caption: Conceptual diagram of surfactant monomers forming a micelle at the critical micelle concentration (CMC).

## Surface Activity

A defining characteristic of surfactants is their ability to adsorb at interfaces (e.g., air-water) and reduce surface tension. Before the CMC is reached, the surface tension of the solution decreases significantly as the concentration of the surfactant increases. Once micelles begin to form at the CMC, the concentration of monomers in the bulk solution remains relatively constant, and thus the surface tension plateaus<sup>[6][8]</sup>.

## Experimental Protocols

### Determination of pKa by Potentiometric Titration

This method determines the pKa by measuring the pH of a solution as a titrant is added.

Methodology:

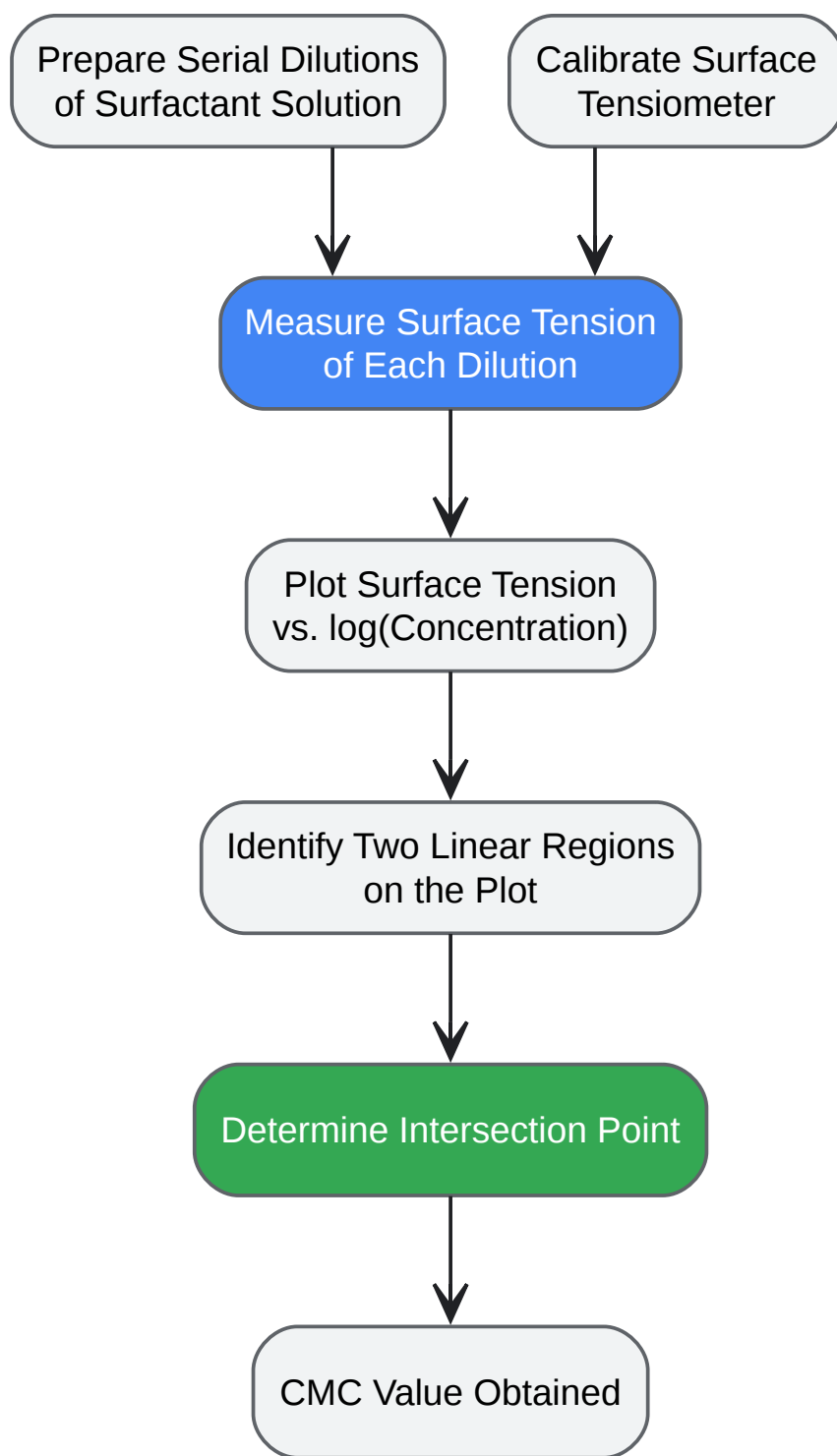
- **Preparation:** A precise amount of **2-tetradecylbenzenesulfonic acid** is dissolved in a suitable solvent, typically a mixture of water and an organic co-solvent like methanol to ensure solubility<sup>[9]</sup>. A calibrated pH electrode is placed in the solution.
- **Titration:** A standardized solution of a strong base (e.g., 0.1 M NaOH) is added in small, known increments using a burette.
- **Data Collection:** The pH of the solution is recorded after each addition of the titrant, allowing the solution to equilibrate.
- **Analysis:** The data is plotted as pH versus the volume of titrant added. The equivalence point, where the moles of added base equal the initial moles of the acid, is identified from the inflection point of the titration curve.
- **pKa Calculation:** The pKa is the pH at which half of the acid has been neutralized. For strong acids that dissociate completely, this direct method is challenging. Therefore, extrapolation methods, such as the Yasuda-Shedlovsky method, are often required when using co-solvents to determine the pKa in a purely aqueous medium<sup>[9][10]</sup>.

## Determination of Critical Micelle Concentration (CMC) via Surface Tension Measurement

This is a primary method for determining the CMC of surfactants. It relies on the principle that surface tension changes dramatically with surfactant concentration only up to the CMC.

Methodology:

- **Solution Preparation:** A series of aqueous solutions of **2-tetradecylbenzenesulfonic acid** with varying concentrations are prepared, spanning a range both below and above the expected CMC.
- **Tensiometer Calibration:** A surface tensiometer (e.g., using the Du Noüy ring or Wilhelmy plate method) is calibrated according to the manufacturer's instructions, typically with deionized water.
- **Measurement:** The surface tension of each prepared solution is measured at a constant temperature (e.g., 25 °C)[11]. The ring or plate is thoroughly cleaned between measurements to prevent cross-contamination.
- **Data Plotting and Analysis:** The measured surface tension values ( $\gamma$ ) are plotted against the logarithm of the surfactant concentration ( $\log C$ ).
- **CMC Determination:** The resulting plot will typically show two distinct linear regions. The surface tension decreases linearly with  $\log C$  and then becomes nearly constant. The CMC is determined from the concentration at the point of intersection of these two lines[6].



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Caption: Experimental workflow for determining the Critical Micelle Concentration (CMC) using surface tension measurements.

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